

# Asatone (Acetone) safety and handling precautions in a laboratory setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Asatone

Cat. No.: B8063810

[Get Quote](#)

An In-Depth Technical Guide to Acetone Safety and Handling in a Laboratory Setting

## Introduction

Acetone, also known as propanone or dimethyl ketone, is a colorless, volatile, and flammable liquid with the chemical formula  $(\text{CH}_3)_2\text{CO}$ .<sup>[1][2]</sup> It is the simplest and smallest ketone and is widely utilized in laboratory settings as a solvent for cleaning, extraction, and in chemical synthesis.<sup>[3][4][5]</sup> Its efficacy in dissolving a wide range of organic and inorganic substances makes it an indispensable tool for researchers. However, its hazardous properties, primarily its high flammability and potential health effects, necessitate stringent safety and handling protocols to ensure the safety of laboratory personnel and the integrity of the research environment. This guide provides a comprehensive overview of the core safety principles, handling procedures, and emergency responses required when working with acetone in a professional laboratory environment.

## Chemical and Physical Properties

Understanding the chemical and physical properties of acetone is fundamental to its safe handling. Acetone is a highly volatile organic compound (VOC) that evaporates quickly at room temperature, and its vapors are flammable. It is miscible with water and most organic solvents.

Property	Value
IUPAC Name	Propan-2-one
CAS Number	67-64-1
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O
Molecular Weight	58.08 g/mol
Appearance	Colorless liquid with a distinct, sweet odor
Boiling Point	56.05 °C
Melting Point	-94.8 °C
Flash Point	-20 °C (-4 °F)
Density	0.791 g/cm <sup>3</sup> at 20°C
Vapor Pressure	High at room temperature
Solubility	Miscible with water, alcohol, ether, and most oils
Flammability Limits in Air	2.5% to 12.8% by volume

## Hazard Identification and Risk Assessment

The primary hazard associated with acetone is its extreme flammability. As a Class IB flammable liquid, its vapors can form an explosive mixture with air and can be ignited by static discharge, sparks, or open flames. Health hazards are also a significant concern, with exposure routes including inhalation, skin contact, and eye contact.

### Health Hazards:

- **Inhalation:** Inhaling acetone vapors can irritate the respiratory tract and may cause drowsiness, dizziness, headache, and nausea.
- **Skin Contact:** Acetone defats the skin by removing natural oils, which can lead to dryness, cracking, and irritation upon repeated exposure.
- **Eye Contact:** Vapors and liquid splashes can cause serious eye irritation.

- Ingestion: Accidental ingestion can lead to serious health effects, including vomiting and headaches.

Hazard Classification	Category
Flammable Liquid	Category 2
Eye Irritation	Category 2A
Specific target organ toxicity (single exposure)	Category 3 (May cause drowsiness or dizziness)

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory when handling acetone to minimize exposure and prevent injury.

PPE Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side shields. A face shield should be worn when there is a possibility of splashing.	Protects against splashes and vapors that can cause severe eye irritation.
Hand Protection	Milled butyl rubber or nitrile gloves are recommended. Gloves should be tested according to EN 374.	Provides a barrier against skin contact, preventing irritation and defatting. Nitrile gloves offer superior resistance compared to latex.
Body Protection	Chemical-resistant lab coat (flame-resistant recommended), long pants, and closed-toe shoes. A chemical-resistant apron may be necessary for large quantities.	Protects skin from accidental splashes and contamination.
Respiratory Protection	Required in areas with high vapor concentrations or inadequate ventilation. Respirator type depends on the concentration (e.g., chemical cartridge respirator for up to 2500 ppm).	Prevents inhalation of harmful vapors that can cause respiratory irritation and systemic effects.

## Safe Handling and Experimental Protocols

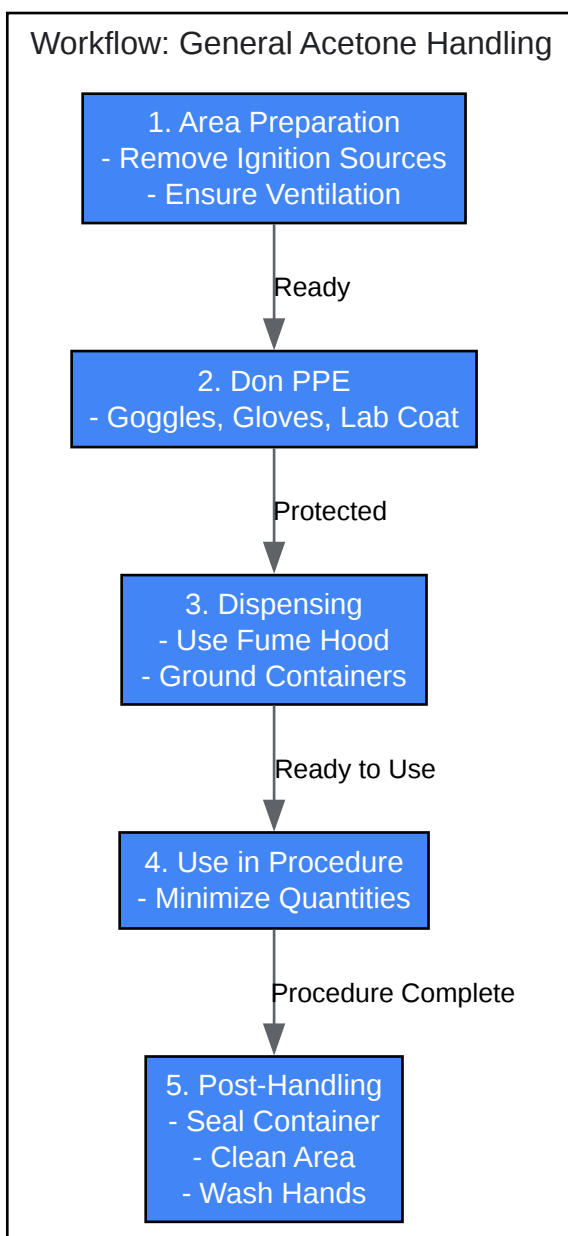
Adherence to strict handling protocols is crucial for preventing accidents. All work with acetone should be conducted in a well-ventilated area, preferably within a certified laboratory chemical fume hood.

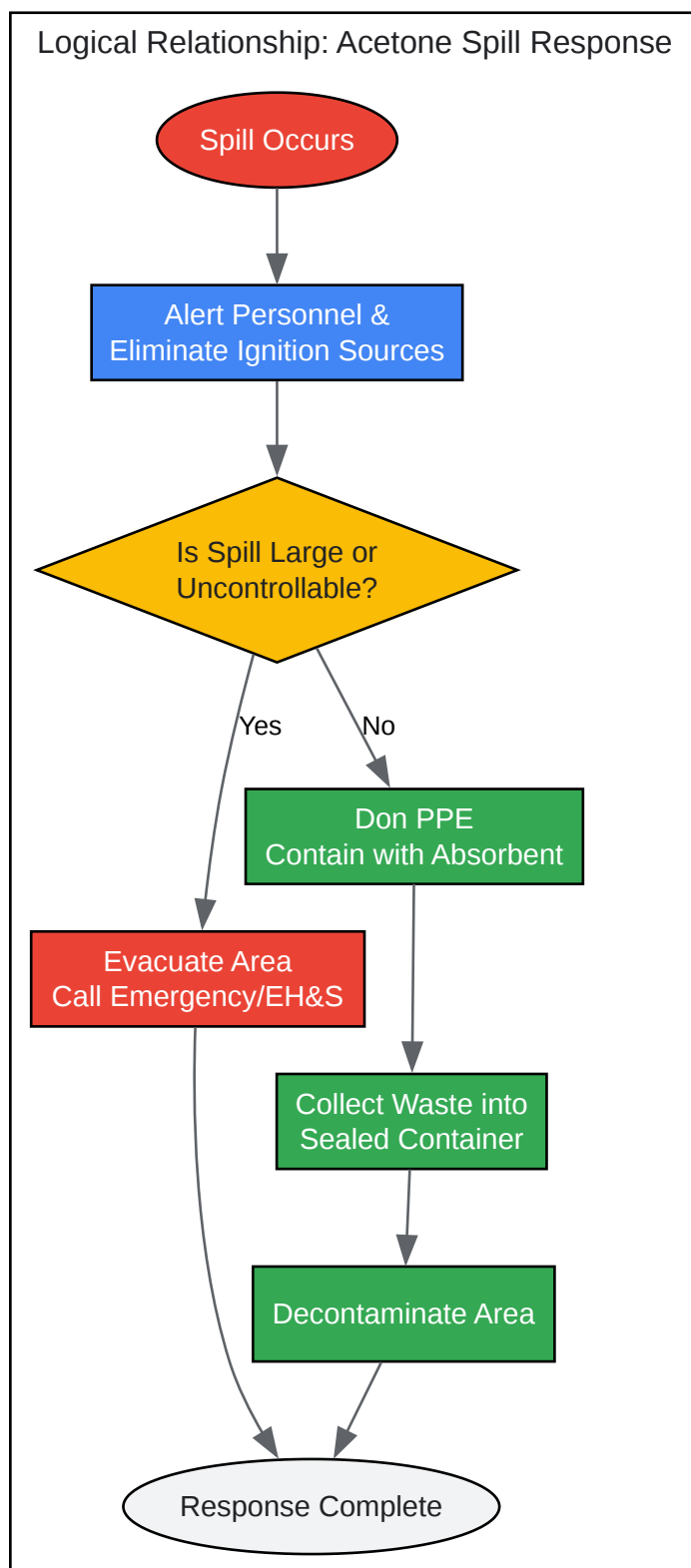
Protocol for General Handling:

- Preparation: Before handling, ensure the work area is clear of ignition sources such as open flames, hot surfaces, and spark-producing equipment. Post "No Smoking" signs in the

vicinity.

- PPE: Don the appropriate PPE as specified in Section 4.0.
- Dispensing: When transferring acetone, use certified equipment like compatible funnels or pumps. To prevent static discharge during transfer between metal containers, electrically bond and ground the containers.
- Quantity: Use the smallest quantity of acetone necessary for the procedure to minimize potential hazards.
- Procedure: Perform all manipulations within a chemical fume hood to control vapor concentrations.
- Post-Handling: Tightly close the acetone container immediately after use. Wash hands thoroughly after removing gloves.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Acetone - Wikipedia [en.wikipedia.org]
- 2. Acetone | 67-64-1 [chemicalbook.com]
- 3. laballey.com [laballey.com]
- 4. Best Practices for Safe Acetone Handling in Pharma Laboratories [purosolv.com]
- 5. laballey.com [laballey.com]
- To cite this document: BenchChem. [Asatone (Acetone) safety and handling precautions in a laboratory setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8063810#asatone-acetone-safety-and-handling-precautions-in-a-laboratory-setting]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)